

Pyridachlometyl: A Long-Term Efficacy Comparison in Field Conditions

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Compound of Interest

Compound Name: *Pyridachlometyl*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the long-term efficacy of **Pyridachlometyl** with alternative fungicides under field conditions. The data presented is collated from various studies to offer an objective overview of its performance in managing key agricultural diseases. Detailed experimental methodologies are provided for cited trials, and signaling pathways are visualized to elucidate modes of action.

Executive Summary

Pyridachlometyl, a novel fungicide, demonstrates high and long-lasting efficacy against significant agricultural pathogens, including *Cercospora beticola* (causing *Cercospora* leaf spot in sugar beet) and powdery mildew in vegetables. Field trial data indicates that its performance is comparable, and in some instances superior, to established fungicides such as mancozeb. Its unique mode of action, promoting tubulin polymerization, offers a crucial tool for resistance management as it shows no cross-resistance to existing fungicide classes like Quinone outside inhibitors (QoIs), Demethylation inhibitors (DMIs), and Succinate dehydrogenase inhibitors (SDHIs).

Comparative Field Efficacy

The long-term efficacy of **Pyridachlometyl** has been evaluated in multiple field trials, primarily against *Cercospora* leaf spot in sugar beet and powdery mildew in cucurbits. This section compares its performance with other commercially available fungicides.

Control of Cercospora Leaf Spot (*Cercospora beticola*) in Sugar Beet

Field studies consistently show **Pyridachlometyl** provides excellent and persistent control of *Cercospora* leaf spot.

Table 1: Efficacy of **Pyridachlometyl** and Alternative Fungicides against *Cercospora* Leaf Spot in Sugar Beet

Fungicide (Active Ingredient)	Application Rate	Disease Control Efficacy (%)	Study Reference
Pyridachlometyl	200 ppm	86% (17 days after treatment)	Sumitomo Chemical Co., Ltd.
Mancozeb	-	Comparable to Pyridachlometyl	Sumitomo Chemical Co., Ltd.
Benzovindiflupyr + Difenconazole	-	86.7 - 97.3% reduction in AUDPS	Pethybridge et al. (2017)[1]
Propiconazole	-	64% reduction in AUDPS	Pethybridge et al. (2017)[1]
Azoxystrobin	-	88.1% reduction in lesions/leaf	Pethybridge et al. (2017)[1]

*Area Under the Disease Progress Stairs (AUDPS) is a measure of disease severity over time.

Control of Powdery Mildew (*Podosphaera xanthii*) in Cucumber

Pyridachlometyl has shown strong performance in controlling powdery mildew in vegetable crops.

Table 2: Efficacy of **Pyridachlometyl** and Alternative Fungicides against Powdery Mildew in Cucumber

Fungicide (Active Ingredient)	Application Rate	Disease Control Efficacy (%)	Study Reference
Pyridachlometyl	-	High efficacy	Sumitomo Chemical Co., Ltd.
Boscalid	-	90% (7 days post-application)	HEBEI CHENG NONG BIOTECH CO.,LTD[2]
Azoxystrobin 23% SC	0.1%	67.72% (Percent Disease Control)	Wahul, S. M. (2018)[3]
Propiconazole 25% EC	0.1%	62.42% (Percent Disease Control)	Wahul, S. M. (2018)[3]
Boscalid + Pyraclostrobin	-	Provides 12-15 days of protection	HEBEI CHENG NONG BIOTECH CO.,LTD[2]

Experimental Protocols

The following sections detail the methodologies employed in the field trials cited in this guide.

General Fungicide Field Efficacy Trial Protocol

A standardized protocol is typically followed for evaluating fungicide efficacy in field conditions.

- **Trial Design:** Field trials are generally set up in a randomized complete block design with multiple replications (typically three or four) for each treatment, including an untreated control.
- **Plot Size and Management:** Plot dimensions and crop husbandry practices, such as fertilization and irrigation, are maintained uniformly across all treatments to minimize variability.
- **Inoculation:** In many trials, plots are artificially inoculated with the target pathogen to ensure uniform disease pressure. For instance, in *Cercospora* leaf spot trials, inoculum is often prepared from infected leaves collected the previous season and spread evenly across the trial area.

- **Fungicide Application:** Fungicides are applied at specified rates and intervals using calibrated sprayers to ensure accurate and consistent coverage. The number and timing of applications are determined by the specific objectives of the trial.
- **Disease Assessment:** Disease severity is assessed at regular intervals throughout the trial. This is often done using standardized rating scales that quantify the percentage of plant tissue affected by the disease. The Area Under the Disease Progress Curve (AUDPC) is then calculated from these sequential assessments to provide a quantitative measure of disease development over time.
- **Data Analysis:** The collected data is subjected to statistical analysis, typically Analysis of Variance (ANOVA), to determine the significance of differences between treatments.

Specific Protocol for Cercospora Leaf Spot Efficacy Trial in Sugar Beet

- **Host Plant:** A sugar beet variety susceptible to *Cercospora beticola* is used.
- **Inoculum:** Inoculum is prepared from dried, ground sugar beet leaves infected with *C. beticola* from the previous season. This is spread uniformly over the plots.
- **Fungicide Application:** Applications are typically initiated upon the first appearance of disease symptoms or at a predetermined growth stage. Subsequent applications are made at regular intervals (e.g., 10-14 days).
- **Disease Severity Rating:** Disease severity is rated on a scale of 1 to 10, where 1 indicates no disease and 10 represents severe infection with significant defoliation.
- **Yield and Quality Analysis:** At harvest, the middle rows of each plot are harvested to determine root yield. A subsample of roots is analyzed for sugar content and quality parameters.

Specific Protocol for Powdery Mildew Efficacy Trial in Cucumber

- **Host Plant:** A cucumber variety susceptible to *Podosphaera xanthii* is selected.

- **Inoculation:** Natural infection is often relied upon, but in some cases, artificial inoculation is performed by shaking spores from infected plants over the trial plots.
- **Fungicide Application:** Treatments usually commence when the first signs of powdery mildew are observed. Sprays are repeated at regular intervals (e.g., 7-14 days).
- **Disease Assessment:** Disease incidence (percentage of infected leaves) and severity (percentage of leaf area covered by mildew) are assessed on a sample of leaves from each plot.
- **Yield Data:** The number and weight of marketable fruits are recorded from the center of each plot.

Mode of Action and Signaling Pathways

Understanding the mode of action is critical for effective and sustainable disease management.

Pyridachlometyl: Tubulin Polymerization Promoter

Pyridachlometyl has a novel mode of action, targeting the polymerization of tubulin in fungal cells. Unlike many other fungicides that inhibit tubulin polymerization, **Pyridachlometyl** promotes it, leading to the stabilization of microtubules. This disruption of microtubule dynamics interferes with essential cellular processes such as mitosis and cell division, ultimately causing fungal cell death.

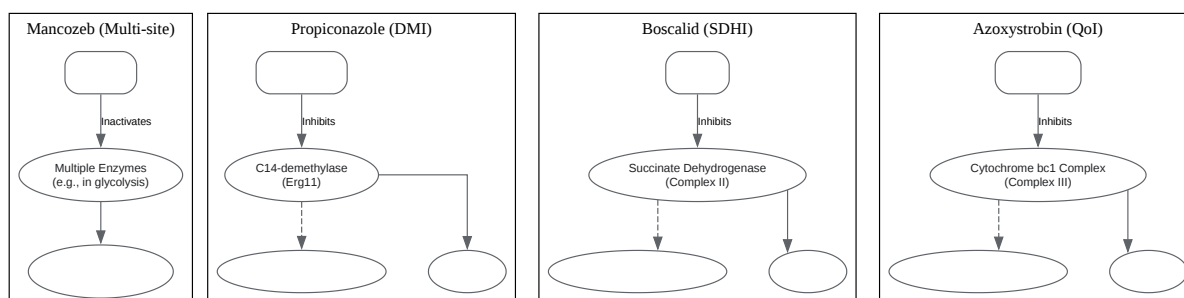


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Caption: Mode of action of **Pyridachlometyl**.

Alternative Fungicides: Modes of Action

A key advantage of **Pyridachlometyl** is its unique mode of action, which helps in managing fungicide resistance. The following diagrams illustrate the modes of action of the compared alternative fungicides.



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